

Safe Disposal of D-Alanine-3-13C: A Procedural Guide

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Compound of Interest

Compound Name: *D-Alanine-3-13C*

Cat. No.: *B159066*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of isotopically labeled compounds like **D-Alanine-3-13C** is a critical component of laboratory safety and regulatory compliance. This guide provides a clear, step-by-step process for the safe disposal of **D-Alanine-3-13C**, ensuring minimal environmental impact and adherence to safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles with side-shields, protective gloves, and a lab coat.^[1] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.^[1] In case of accidental contact, follow these first-aid measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.^[2]
- **Skin Contact:** Wash off immediately with soap and plenty of water.^[2]
- **Inhalation:** Move to fresh air. If breathing is difficult, provide oxygen.^[3]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek medical attention.^{[1][3]}

Quantitative Data Summary

While specific quantitative exposure limits for **D-Alanine-3-13C** are not readily available, the following table summarizes its key physical and chemical properties.

Property	Value
Molecular Formula	$C_2^{13}CH_7NO_2$
Molecular Weight	90.09 g/mol
Appearance	Off-white crystalline powder/solid
Melting Point	278 - 282 °C (decomposes)
Solubility in Water	155 g/L at 20 °C
Stability	Stable under normal conditions

Step-by-Step Disposal Protocol

The disposal of **D-Alanine-3-13C** must comply with all national and local regulations. The following procedure is a general guideline and should be adapted to meet the specific requirements of your institution and locality.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container for "**D-Alanine-3-13C** and associated contaminated materials."
- Do not mix **D-Alanine-3-13C** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Containerization:

- Whenever possible, leave the chemical in its original container.
- If transferring to a new container, ensure it is compatible, properly sealed, and clearly labeled with the chemical name and hazard information.

3. Handling of Contaminated Materials:

- Any materials that have come into contact with **D-Alanine-3-13C**, such as gloves, pipette tips, and weighing paper, should be considered contaminated and disposed of in the

designated waste container.

- Handle uncleaned empty containers as you would the product itself.

4. Disposal of a Spill:

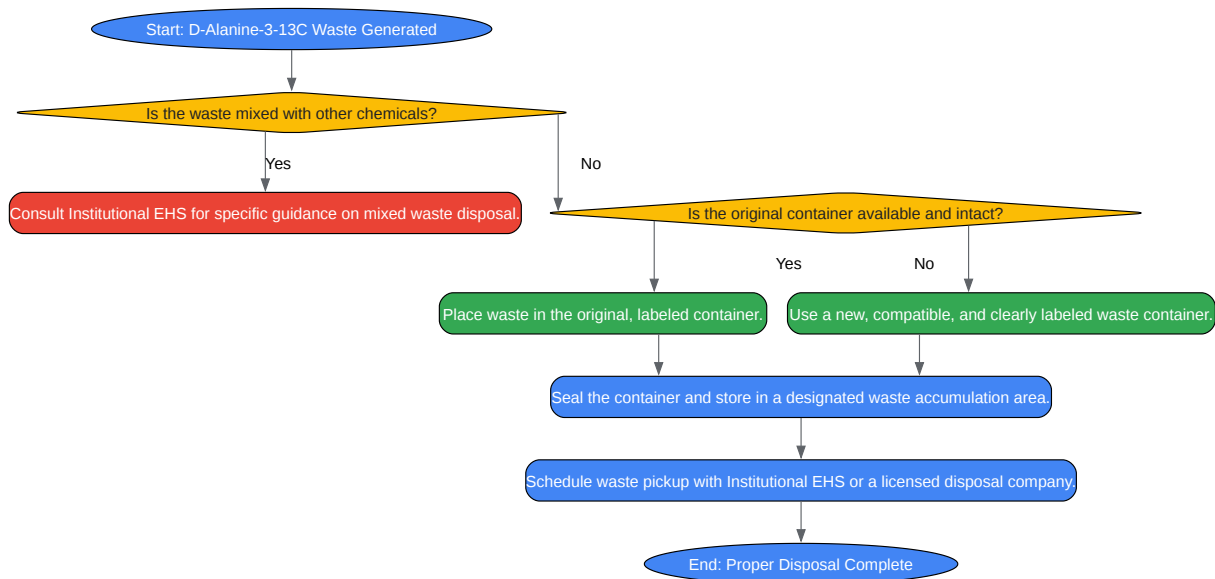
- In the event of a spill, avoid generating dust.
- Carefully sweep up the solid material and place it into the designated waste container.
- Clean the affected area with a suitable solvent and collect the cleaning materials as contaminated waste.

5. Final Disposal:

- Arrange for the collection of the waste container by your institution's EHS office or a licensed chemical waste disposal company.
- Some sources indicate that D-Alanine and its isomers may be harmful to aquatic life.^[1] Therefore, do not dispose of **D-Alanine-3-13C** down the drain or in the regular trash.

Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **D-Alanine-3-13C**.



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Caption: Disposal decision workflow for **D-Alanine-3-13C** waste.

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References

- 1. DL-Alanine-3-13C[131157-42-1]MSDS [dcchemicals.com]
- 2. musashino.com [musashino.com]
- 3. fishersci.com [fishersci.com]
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